

Application Notes and Protocols for Isostearyl Sebacate as a Phase Change Material

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Compound of Interest

Compound Name: *Isostearyl sebacate*

CAS No.: *478273-24-4*

Cat. No.: *B12686118*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isostearyl sebacate, a diester of isostearyl alcohol and sebacic acid, presents a compelling profile as a potential bio-based phase change material (PCM) for thermal energy storage (TES). Organic PCMs, such as fatty acid esters, are gaining significant attention for their high latent heat storage capacity, chemical stability, and tunable phase transition temperatures. These attributes make them suitable for a variety of applications, including the temperature-controlled transport and storage of sensitive pharmaceuticals, biologics, and in building energy management.

This document provides detailed application notes on the potential uses of **isostearyl sebacate** as a PCM and comprehensive protocols for its synthesis and thermophysical characterization. While direct experimental data for **isostearyl sebacate** as a dedicated PCM is not extensively available in public literature, the information herein is based on the well-documented properties of analogous long-chain diesters and sebacate-based esters.

Data Presentation: Thermophysical Properties

The following tables summarize the estimated and known thermophysical properties of **isostearyl sebacate** and comparable sebacate diesters. It is crucial to note that the values for **isostearyl sebacate** are projections based on the properties of similar chemical structures and require experimental verification.

Table 1: Estimated Thermophysical Properties of **Isostearyl Sebacate**

Property	Estimated Value	Unit
Melting Temperature	30 - 40	°C
Latent Heat of Fusion	150 - 180	J/g
Thermal Conductivity (Solid)	~0.2	W/(m·K)
Thermal Conductivity (Liquid)	~0.15	W/(m·K)
Specific Heat Capacity (Solid)	~1.9	J/(g·K)
Specific Heat Capacity (Liquid)	~2.2	J/(g·K)
Density (Solid)	~0.9	g/cm ³
Density (Liquid)	~0.85	g/cm ³

Table 2: Experimentally Determined Properties of Analogous Sebacate Diesters

Compound	Melting Temperature (°C)	Latent Heat of Fusion (J/g)	Reference
Di-n-hexyl Sebacate	28.5	165.4	Published Research
Di-n-octyl Sebacate	42.1	178.2	Published Research
Di-n-decyl Sebacate	53.8	185.7	Published Research

Application Notes

Isostearyl sebacate's projected properties make it a strong candidate for various thermal energy storage applications, particularly in the biomedical and pharmaceutical fields.

Temperature-Controlled Packaging and Transport

The estimated melting range of 30-40°C makes **isostearyl sebacate** suitable for maintaining the temperature of temperature-sensitive products, such as pharmaceuticals and biological samples, during shipping and handling. Its high latent heat of fusion would allow for the absorption of significant thermal energy, protecting the payload from temperature excursions.

Thermal Management of Medical Devices

In portable medical devices that generate heat, **isostearyl sebacate** could be integrated as a passive thermal management component. It would absorb excess heat during operation, preventing overheating and ensuring the device remains within its optimal temperature range.

Incubation and Cell Culture

For laboratory applications requiring stable temperatures, such as cell culture incubators, **isostearyl sebacate** could be used to buffer against temperature fluctuations, ensuring more consistent and reliable experimental conditions.

Building Energy Efficiency

Incorporated into building materials, **isostearyl sebacate** could help regulate indoor temperatures by absorbing heat during the day and releasing it at night, thereby reducing the energy consumption of heating and cooling systems.

Experimental Protocols

The following protocols provide detailed methodologies for the synthesis and characterization of **isostearyl sebacate** as a phase change material.

Protocol 1: Synthesis of Isostearyl Sebacate

This protocol describes the direct esterification of sebacic acid with isostearyl alcohol.

Materials:

- Sebacic acid
- Isostearyl alcohol (molar ratio of alcohol to acid: 2.2:1)
- p-Toluenesulfonic acid (catalyst, ~1% of total reactant weight)
- Toluene (solvent)
- 5% Sodium bicarbonate solution
- Anhydrous sodium sulfate
- Rotary evaporator
- Reaction flask with a Dean-Stark apparatus and condenser
- Heating mantle with magnetic stirrer
- Separatory funnel

Procedure:

- Combine sebacic acid, isostearyl alcohol, p-toluenesulfonic acid, and toluene in the reaction flask.
- Heat the mixture to reflux (approximately 110-120°C) with continuous stirring.
- Collect the water produced during the reaction in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete (typically 4-6 hours), cool the mixture to room temperature.
- Wash the organic phase with the 5% sodium bicarbonate solution, followed by distilled water, using the separatory funnel.
- Dry the organic phase over anhydrous sodium sulfate.
- Remove the toluene using a rotary evaporator to obtain the crude **isostearyl sebacate**.

- Purify the product by vacuum distillation or column chromatography.

Protocol 2: Determination of Phase Change Properties by Differential Scanning Calorimetry (DSC)

This protocol outlines the use of DSC to measure the melting temperature and latent heat of fusion.

Equipment:

- Differential Scanning Calorimeter (DSC)
- Hermetic aluminum pans and lids
- Microbalance

Procedure:

- Calibrate the DSC instrument for temperature and enthalpy using a standard reference material (e.g., indium).
- Accurately weigh 5-10 mg of the purified **isostearyl sebacate** into a hermetic aluminum pan and seal it.
- Place the sample pan and an empty reference pan into the DSC cell.
- Equilibrate the sample at a temperature well below its expected melting point (e.g., 0°C).
- Heat the sample at a controlled rate (e.g., 5°C/min) to a temperature above its melting point (e.g., 60°C).
- Cool the sample back to the initial temperature at the same controlled rate.
- Perform a second heating and cooling cycle to ensure thermal history is removed.
- Analyze the data from the second heating scan to determine the onset and peak melting temperatures and integrate the peak area to calculate the latent heat of fusion.

Protocol 3: Measurement of Thermal Conductivity

This protocol describes the transient plane source (TPS) method for determining thermal conductivity.

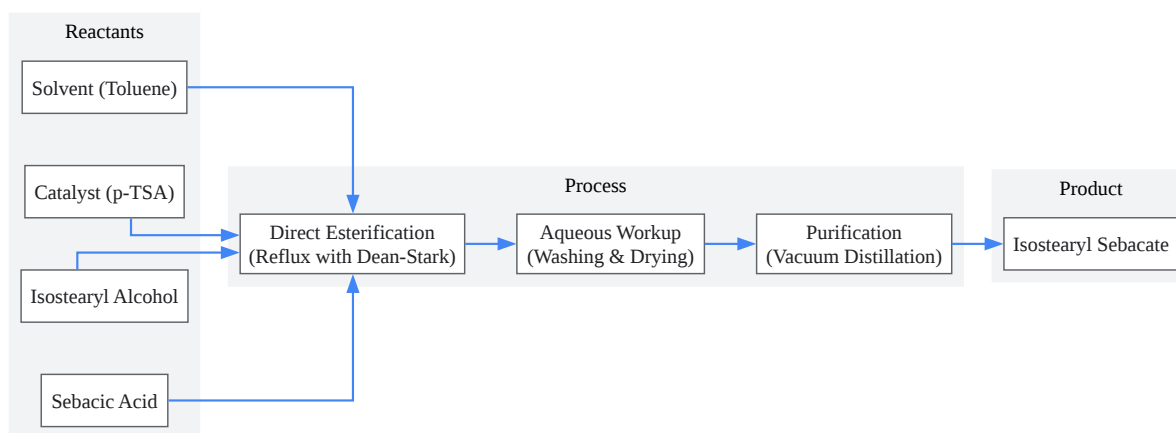
Equipment:

- Transient Plane Source (TPS) instrument
- TPS sensor
- Sample holder

Procedure:

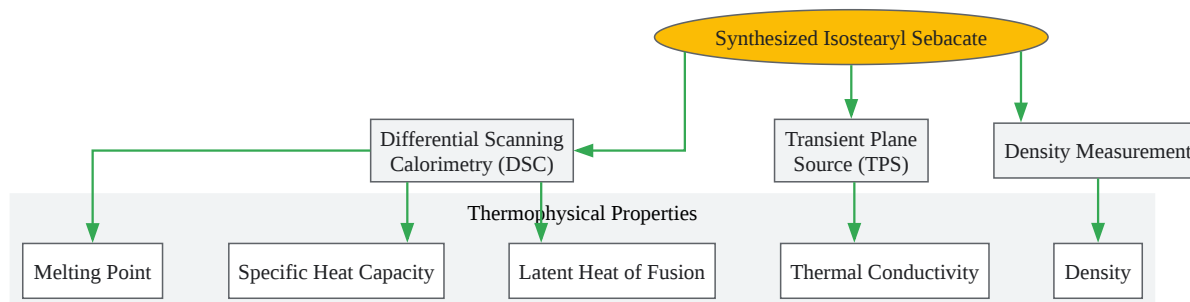
- Prepare two identical solid, flat samples of **isostearyl sebacate** with smooth surfaces.
- Place the TPS sensor between the two sample halves, ensuring good thermal contact.
- Apply a constant power pulse to the sensor for a short duration.
- Record the temperature increase of the sensor as a function of time.
- Use the instrument's software to analyze the temperature versus time data to calculate the thermal conductivity of the material.
- Repeat the measurement at different temperatures to determine the thermal conductivity in both solid and liquid states.

Visualizations



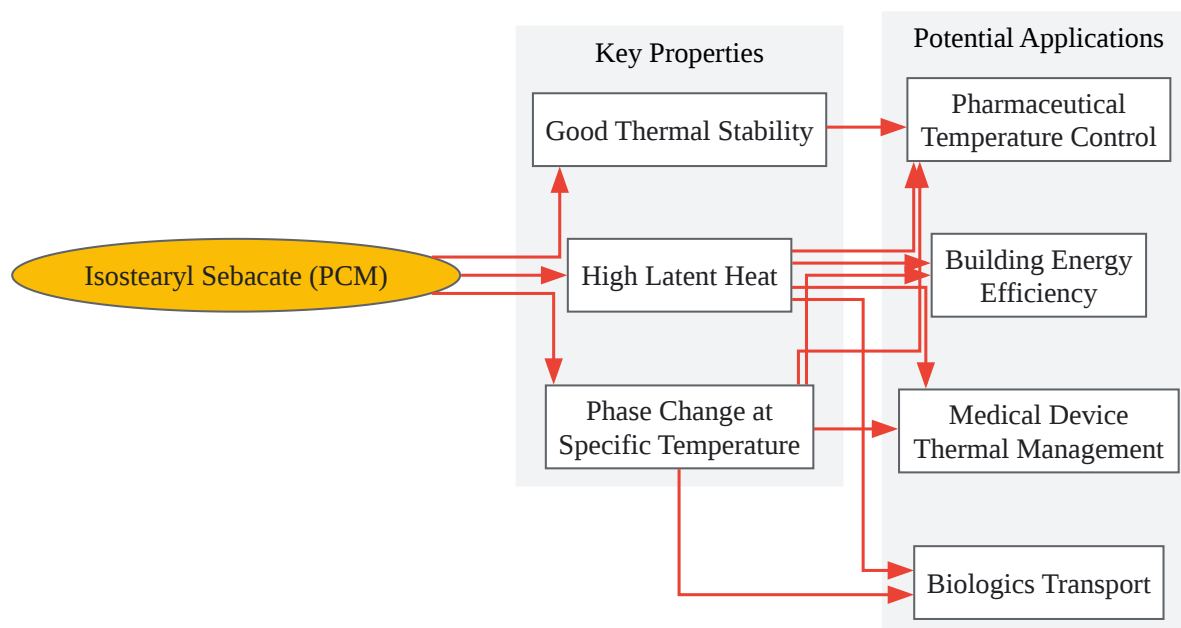
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Caption: Synthesis workflow for **isostearyl sebacate**.



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Caption: Workflow for thermophysical characterization.



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